

Personal protective equipment for handling 2-(2-Bromoethyl)benzaldehyde

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Compound of Interest

Compound Name: 2-(2-Bromoethyl)benzaldehyde

Cat. No.: B1278586

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Essential Safety and Handling Guide for 2-(2-Bromoethyl)benzaldehyde

This guide provides immediate safety, handling, and disposal protocols for **2-(2-Bromoethyl)benzaldehyde** (CAS No. 22901-09-3) for use by researchers, scientists, and drug development professionals. Information has been compiled from available data and supplemented with safety information from structurally similar compounds where a comprehensive Safety Data Sheet (SDS) for the specific compound is not available. A thorough risk assessment should be conducted before commencing any new procedures.

Hazard Identification and Classification

2-(2-Bromoethyl)benzaldehyde is classified as a hazardous substance. The following GHS hazard statements have been identified for this compound^[1]:

- H302: Harmful if swallowed (Acute toxicity, oral).^[1]
- H312: Harmful in contact with skin (Acute toxicity, dermal).^[1]
- H315: Causes skin irritation (Skin corrosion/irritation).^[1]
- H319: Causes serious eye irritation (Serious eye damage/eye irritation).^[1]
- H332: Harmful if inhaled (Acute toxicity, inhalation).^[1]

- H335: May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation).[1]

Based on these classifications, **2-(2-Bromoethyl)benzaldehyde** is an irritant and is harmful through multiple routes of exposure.

Chemical and Physical Properties

A summary of the key quantitative data for **2-(2-Bromoethyl)benzaldehyde** is presented in the table below.

Property	Value	Source
CAS Number	22901-09-3	[1]
Molecular Formula	C ₉ H ₉ BrO	[1][2]
Molecular Weight	213.07 g/mol	[1][2]
Appearance	Pale yellow liquid	[2]
Boiling Point	273.74 °C at 760 mmHg	[2]
Density	1.448 g/cm ³	[2]
Flash Point	81 °C	[3][4]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up. Recommended to keep refrigerated and under an inert atmosphere.	[5][6]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling this compound.

Protection Type	Required Equipment	Rationale
Eye & Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation[1][5][7].
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact, as the substance is harmful and causes skin irritation[1][5][7]. Gloves must be inspected before use and disposed of properly after[8][9].
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate or vapors/aerosols are generated, a NIOSH-approved respirator with appropriate cartridges should be used.	To prevent inhalation, which is a known route of harmful exposure[1][7][10].
Protective Clothing	A lab coat, long-sleeved shirt, and long pants. For larger quantities, consider a chemical-resistant apron or coveralls.	To prevent skin exposure[5][7].

Operational Plan for Safe Handling

A systematic approach to handling **2-(2-Bromoethyl)benzaldehyde** is essential to minimize exposure and ensure safety.



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Workflow for Safe Handling of **2-(2-Bromoethyl)benzaldehyde**

Step-by-Step Handling Procedure:

- Preparation:
 - Thoroughly review this safety guide and any available Safety Data Sheets (SDS) for **2-(2-Bromoethyl)benzaldehyde** and similar compounds[5].
 - Ensure all necessary PPE is available and in good condition.
 - Work in a well-ventilated area, preferably a certified chemical fume hood[7].
 - Confirm that an emergency eyewash station and safety shower are readily accessible and unobstructed[5].
- Handling:
 - When handling the liquid, perform all transfers and weighing inside a chemical fume hood to minimize inhalation of vapors[7].
 - Use techniques that minimize aerosol generation.
 - Keep containers tightly closed when not in use[5][7].
 - Avoid contact with skin, eyes, and clothing[7].
 - Wash hands thoroughly after handling[7][8].
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents[5][7].
 - The compound may be sensitive to light, air, and moisture; for long-term storage, keeping it refrigerated under an inert atmosphere is recommended[5][6].

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid immediately[5][7].
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation occurs or persists[5][7].
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Obtain medical aid immediately[5][7].
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately[7][11].

Spill and Disposal Plan

Spill Response:

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the spill area. Ensure adequate ventilation or that the spill is contained within a fume hood[9][10].
- **Contain Spill:** Use an inert absorbent material (e.g., vermiculite, dry sand) to contain the spill. Do not use combustible materials like sawdust[7][12].
- **Collect and Clean:** Carefully collect the absorbed material into a suitable, labeled container for hazardous waste. Clean the spill area thoroughly[10].

- Personal Protection: Wear the appropriate PPE as described above during the entire cleanup process.

Disposal Plan:

- Waste Segregation: All waste contaminated with **2-(2-Bromoethyl)benzaldehyde**, including absorbent materials, contaminated PPE, and empty containers, must be collected in a designated and properly labeled hazardous waste container.
- Disposal Method: Dispose of chemical waste through a licensed professional waste disposal service. Do not empty into drains or release into the environment[5][9]. All disposal practices must be in accordance with federal, state, and local regulations[10]. Handle uncleaned containers as you would the product itself[10].

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